

Essential Guide to the Proper Disposal of GR148672X

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Compound of Interest

Compound Name: GR148672X

Cat. No.: B15602618

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For researchers, scientists, and drug development professionals, ensuring the safe handling and disposal of laboratory chemicals is paramount. This document provides a comprehensive overview of the proper disposal procedures for **GR148672X**, a research chemical, emphasizing safety and regulatory compliance.

Chemical and Safety Data Overview

GR148672X is identified by the CAS Number 263890-70-6.^{[1][2][3]} While a Safety Data Sheet (SDS) from one supplier indicates that the substance is not classified as hazardous according to the Globally Harmonized System (GHS), it is prudent to handle it with care as another supplier suggests it should be considered hazardous until more information is available.^{[1][2]}

Identifier	Value
Trade Name	GR148672X
CAS Number	263890-70-6
Synonym	4,4,4-trifluoro-1-(2-thienyl)-1,2,3-butanetrione, 2-[(3-methylphenyl)hydrazone]
Appearance	Solid
Solubility	Soluble in DMSO

Data sourced from Cayman Chemical and Immunomart product information.^{[1][2][3]}

Personal Protective Equipment (PPE) and Handling

Before handling **GR148672X**, it is essential to be equipped with the appropriate personal protective equipment.

Recommended PPE:

- Gloves: Impermeable and resistant to the chemical.
- Eye Protection: Safety glasses or goggles.
- Lab Coat: To protect from skin contact.

Always wash hands thoroughly after handling the substance.^[2]

Disposal Procedures for GR148672X

Even though **GR148672X** may not be formally classified as hazardous, it should not be disposed of in regular trash or down the drain.^[1] Laboratory waste should be managed in a way that minimizes environmental impact.

Step-by-Step Disposal Protocol:

- Containment: Collect waste **GR148672X**, including any contaminated materials (e.g., pipette tips, weighing paper), in a designated and clearly labeled waste container.
- Collection: Pick up the solid material mechanically.^[1]
- Storage: Store the waste container in a designated satellite accumulation area within the laboratory.
- Disposal Request: Once the container is full, arrange for disposal through your institution's Environmental Health and Safety (EHS) office or a licensed chemical waste disposal contractor.

Disposal of Contaminated Materials and Solutions

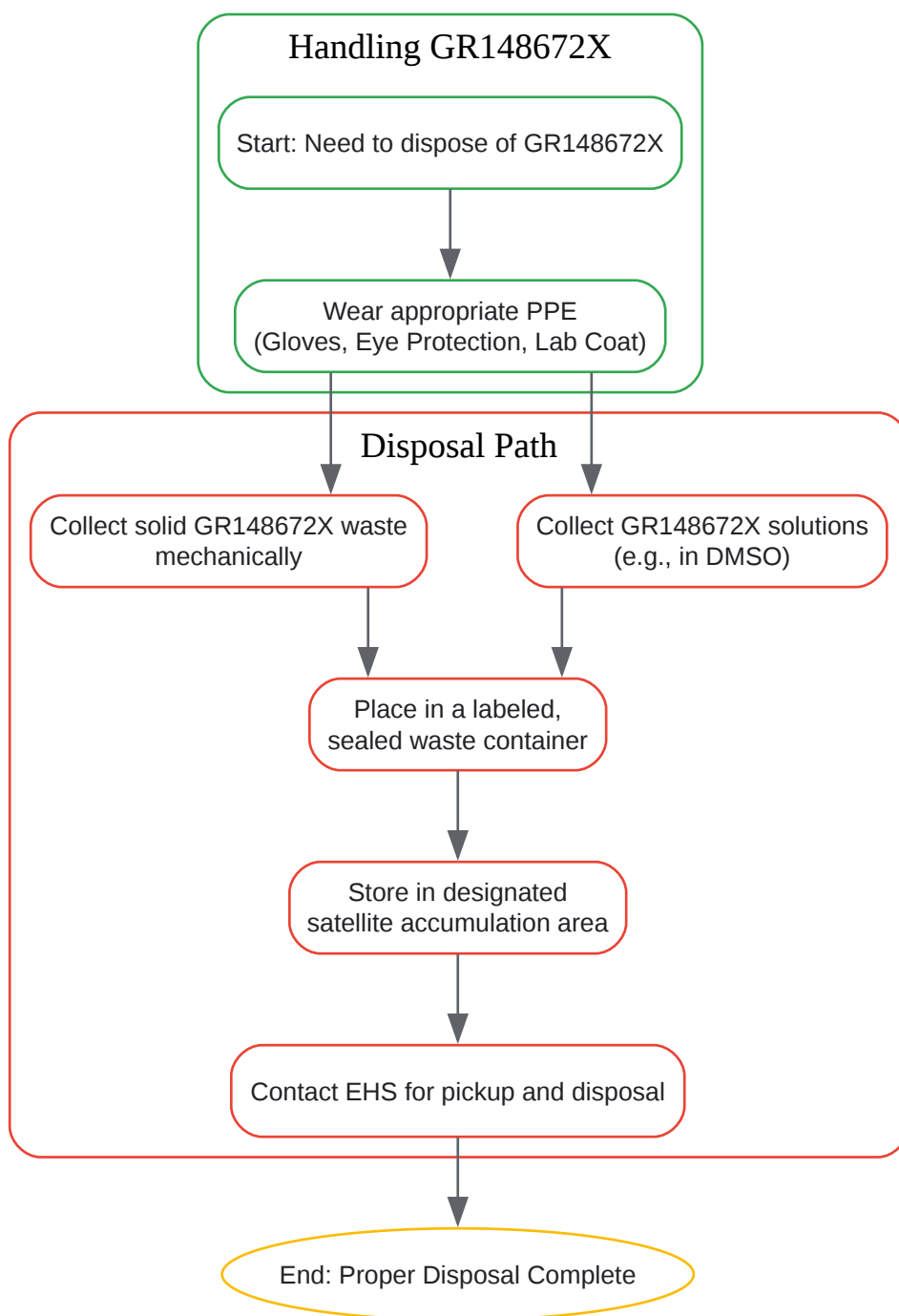
Empty Containers:

- Rinse empty containers of **GR148672X** three times with a suitable solvent (e.g., acetone or ethanol).
- Dispose of the rinsed containers as non-hazardous lab glass or plastic, in accordance with your institution's guidelines.
- The solvent rinsate should be collected and disposed of as chemical waste.

Solutions of **GR148672X**:

- Solutions of **GR148672X**, such as those dissolved in DMSO, must be disposed of as liquid chemical waste.
- Collect the waste solution in a sealed, labeled, and appropriate container.
- Do not mix with other incompatible waste streams.

Experimental Workflow for Disposal



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